

# Hazard Characterization of Flavanone-d5

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## Compound of Interest

Compound Name: *Flavanone-d5*

Cat. No.: *B590270*

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Before any disposal procedure, a thorough understanding of the compound's characteristics is essential. **Flavanone-d5** is an isotopically labeled form of flavanone where five hydrogen atoms have been replaced with deuterium, a stable, non-radioactive isotope of hydrogen.[1][2] Therefore, it does not require handling as radioactive waste.

The safety profile of **Flavanone-d5** is considered equivalent to that of standard flavanone. A review of Safety Data Sheets (SDS) for flavanone indicates that while it is not classified as a hazardous substance or mixture under major regulations like GHS or CLP, it should be handled with care.[3][4] Some suppliers note that it may be harmful if swallowed and can cause skin, eye, and respiratory irritation.[5][6] This necessitates a conservative approach to its disposal.

Table 1: Summary of Flavanone Hazard Profile

Hazard Attribute	Description	Supporting Sources
GHS Classification	<b>Not classified as hazardous; however, some sources indicate potential for acute oral toxicity, skin irritation (Category 2), eye irritation (Category 2), and respiratory irritation (Category 3).</b>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Primary Routes of Exposure	Ingestion, inhalation, skin contact, eye contact.	<a href="#">[6]</a>
Physical State	Solid powder.	<a href="#">[5]</a>
Isotopic Nature	Contains Deuterium, a stable (non-radioactive) isotope of hydrogen. Disposal is based on chemical, not radiological, properties.	<a href="#">[1]</a> <a href="#">[2]</a>

| Environmental Hazard | Not expected to be hazardous to the environment, with low water solubility suggesting limited mobility in soil. [\[5\]](#)[\[6\]](#) |

## The Core Principle: Institutional EHS Consultation

This guide provides best-practice recommendations based on available chemical data. However, all chemical waste disposal is subject to strict local, state, and federal regulations.[\[7\]](#) [\[8\]](#) Therefore, the most critical step before disposing of any chemical waste is to consult your institution's Environmental Health & Safety (EHS) department.

Your EHS office provides the definitive procedures for your specific location, including:

- Confirmation of whether a specific chemical is treated as hazardous or non-hazardous waste.[\[7\]](#)[\[9\]](#)
- Provision of proper waste containers and labels.[\[10\]](#)

- Scheduled waste pickups.
- Specific guidelines for drain disposal, which vary significantly by municipality.[11][12]

Failure to adhere to institutional and regulatory protocols can result in significant safety risks and legal penalties.

## Step-by-Step Disposal Protocols

The correct disposal route for **Flavanone-d5** depends on its form: solid, liquid solution, or an empty container.

### Protocol 3.1: Disposal of Solid Flavanone-d5 Waste

This protocol applies to the pure, solid **Flavanone-d5** compound and materials grossly contaminated with it, such as weighing papers, contaminated gloves, or absorbent pads used for minor spills.

Methodology:

- Segregation: Collect all solid **Flavanone-d5** waste in a dedicated, compatible waste container. A polyethylene or glass container with a secure, screw-top lid is recommended. [13]
- Labeling: Immediately label the container. The label must be durable, clearly written, and include the following information at a minimum:[10][14][15]
  - The words "HAZARDOUS WASTE" (It is best practice to label all chemical waste as "Hazardous Waste" until officially cleared for other disposal routes by EHS).[10]
  - Chemical Name: "**Flavanone-d5** Waste"
  - Composition: List contents (e.g., "Solid **Flavanone-d5**," "Contaminated Gloves").
- Storage: Store the sealed container in a designated Satellite Accumulation Area (SAA) within the laboratory.[10][16] This area should be away from incompatible materials, such as strong oxidizing agents.[16]

- Disposal: Once the container is full, or as per your lab's schedule, arrange for pickup by your institution's EHS department.[11] Do not place this container in the regular trash, as it should not be handled by custodial staff.[17]

## Protocol 3.2: Disposal of Liquid Flavanone-d5 Waste (Solutions)

This protocol applies to solutions of **Flavanone-d5** dissolved in either aqueous or organic solvents.

Methodology:

- Waste Stream Identification:
  - Aqueous Solutions: Solutions where **Flavanone-d5** is dissolved in water or a non-hazardous, water-miscible buffer.
  - Organic Solvent Solutions: Solutions where **Flavanone-d5** is dissolved in a flammable, corrosive, or toxic organic solvent (e.g., Methanol, Acetonitrile, DMSO).
- Collection & Disposal:
  - For Organic Solvent Solutions: These must always be collected as hazardous chemical waste.
    - Collect in a clean, chemical-resistant container (e.g., glass or appropriate plastic) with a secure, screw-top lid.[16]
    - Label the container with "Hazardous Waste," the accumulation start date, and a complete list of all constituents with their approximate percentages (e.g., "Methanol 95%, Water 4.9%, **Flavanone-d5** <0.1%").[10]
    - Store in the SAA, ensuring segregation from incompatible waste streams (e.g., acids away from bases).[16] Arrange for EHS pickup.
  - For Aqueous Solutions: Drain disposal may be an option but is strictly prohibited without prior EHS approval.

- Consult EHS: Provide them with the solution's composition and pH.
- If approved, the EHS will provide specific instructions. Generally, the solution must have a neutral pH (typically between 6.0 and 9.5) and be flushed down the sanitary sewer with a large volume of cold water (e.g., 20-100 parts water to 1 part solution).[9][11]
- If not approved for drain disposal, collect and manage it as hazardous waste, following the procedure for organic solutions.

## Protocol 3.3: Decontamination and Disposal of Empty Containers

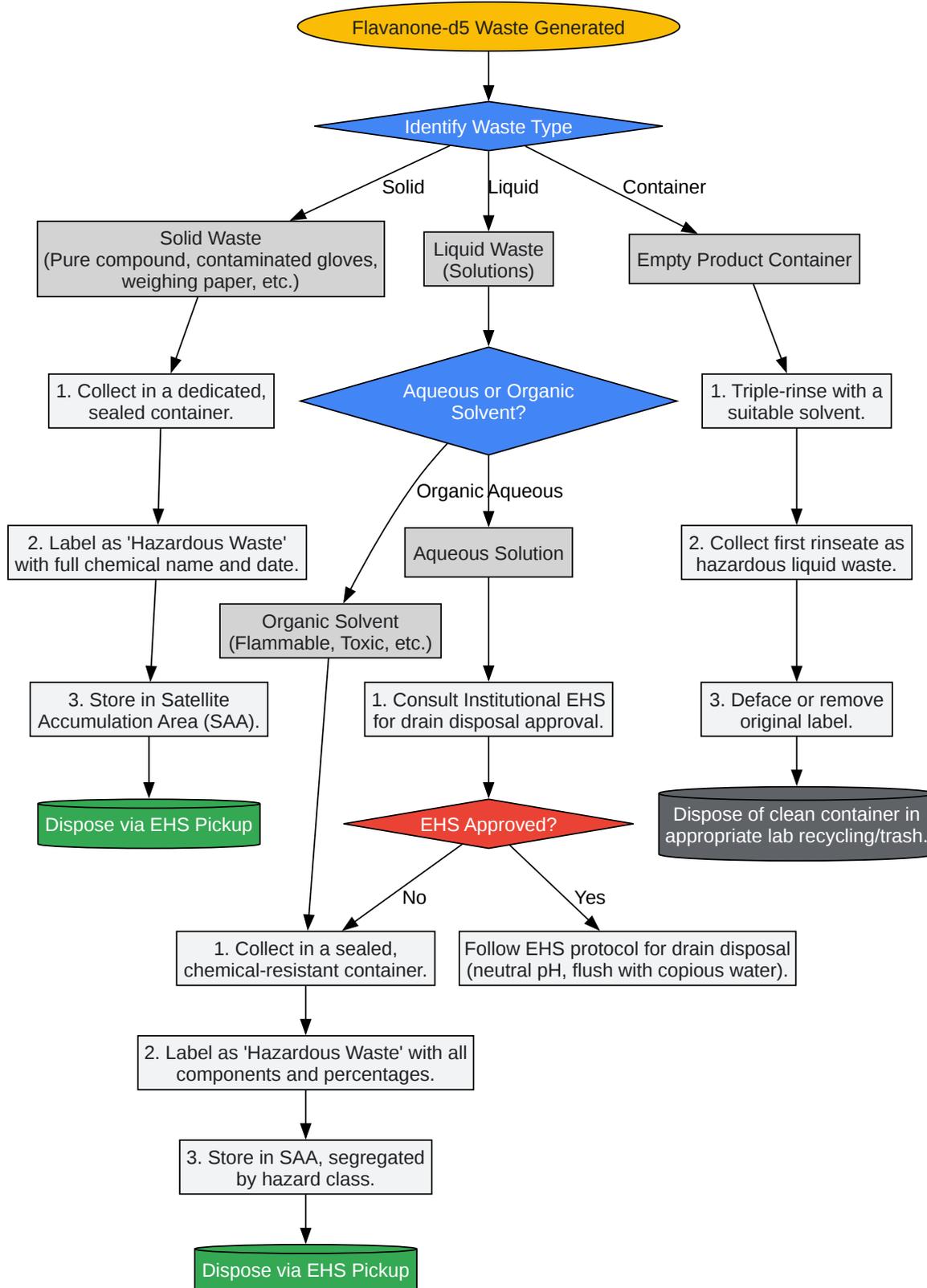
This protocol applies to the original product bottle or any other container that held pure **Flavanone-d5**.

Methodology:

- Initial Decontamination (Triple Rinse): The goal is to render the container "RCRA Empty," meaning all possible material has been removed.[18]
  - Rinse the container three times with a small amount of a suitable solvent in which flavanone is soluble (e.g., acetone, ethanol, or methanol).[19]
  - Crucially, the first rinseate must be collected and disposed of as liquid hazardous waste. [13][19] Subsequent rinses can typically be collected in the same waste container.
- Final Cleaning: After the triple rinse, wash the container with soap and water.
- Final Disposal:
  - Deface or remove the original manufacturer's label to prevent confusion.[17]
  - Once clean and defaced, the container can typically be disposed of in the regular laboratory glass or plastic recycling bin. Confirm this final step with your EHS office.

## Decision-Making Workflow for Flavanone-d5 Disposal

The following diagram provides a visual guide to the decision-making process for properly disposing of **Flavanone-d5** waste streams.



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Caption: Decision workflow for the proper segregation and disposal of **Flavanone-d5** waste.

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- To cite this document: BenchChem. [Hazard Characterization of Flavanone-d5]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b590270#flavanone-d5-proper-disposal-procedures>]

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